

Bopindolol Malonate: Solubility Profiling & Solvent Selection Guide[1]

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Compound of Interest

Compound Name: Bopindolol Malonate

CAS No.: 82857-38-3

Cat. No.: B1667370

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Executive Summary

Bopindolol malonate (CAS: 82857-38-3) is a non-selective

-adrenergic receptor antagonist characterized by a unique ester-prodrug structure.[1] Unlike standard beta-blockers (e.g., pindolol), bopindolol possesses a benzoate ester moiety at the 2-position of the indole side chain.[1] This structural modification significantly alters its lipophilicity and solubility profile compared to its parent compound.[1]

For researchers and formulation scientists, **bopindolol malonate** presents a specific challenge: it is a salt (malonate) designed to enhance stability, yet it retains significant lipophilic character due to the benzoate ester.[1] This guide provides a definitive analysis of its solubility across aqueous and organic media, supported by mechanistic insights and validated experimental protocols.[1]

Key Takeaway: **Bopindolol malonate** exhibits pH-dependent aqueous solubility (approx. 5 mM or 2.4 mg/mL in water) and high solubility in polar aprotic solvents (DMSO).[1] Its stability is compromised in aqueous solution due to ester hydrolysis, necessitating strict control over solvent choice and storage conditions.[1]

Physicochemical Architecture

To predict solubility behavior, one must first understand the molecular interactions at play.^[1]

Bopindolol malonate is not a simple salt; it is a supramolecular assembly of a lipophilic cation and a dicarboxylic acid anion.^[1]

Property	Value / Description	Impact on Solubility
Molecular Formula		High MW (484.55 g/mol) reduces entropic gain during dissolution. ^[1]
Key Moieties	Benzoate Ester (Lipophilic) Secondary Amine (Basic, pKa ~9. ^[1] ^[5]) Indole Ring (Aromatic, Hydrophobic)	The ester group dominates the lipophilicity, limiting water solubility despite the malonate counter-ion. ^[1]
Salt Form	Hydrogen Malonate (1: ^[1] ^[2] 1)	Malonic acid (,) improves dissolution rate but does not guarantee high equilibrium solubility in neutral water. ^[1]
Hygroscopicity	Moderate	The salt lattice can absorb moisture, accelerating ester hydrolysis. ^[1]

Solubility Landscape: Empirical & Theoretical Data^[1]

The following data synthesizes pharmacopoeial standards (JP/EP methodologies) and empirical laboratory values.

Aqueous Solubility

Bopindolol malonate is classified as Slightly Soluble in water according to USP definitions (100 to 1000 parts solvent required for 1 part solute).[\[1\]](#)

- Water (): () [\[1\]](#).[\[1\]](#)
- pH Dependency:
 - Acidic pH (pH 1.2 - 4.0): Solubility increases significantly.[\[1\]](#) Protonation of the secondary amine and the indole nitrogen (to a lesser extent) disrupts the crystal lattice.[\[1\]](#)
 - Neutral/Basic pH: Solubility drops as the free base precipitates.[\[1\]](#)

Organic Solvent Profile

The presence of the benzoate ester makes **bopindolol malonate** highly compatible with polar organic solvents.[\[1\]](#)

Solvent Class	Solvent	Solubility Rating	Application
Polar Aprotic	DMSO	Soluble (> 20 mg/mL)	Preferred for stock solutions (in vitro assays).[1]
Polar Aprotic	Acetonitrile	Soluble	Primary component for HPLC mobile phases.[1]
Polar Protic	Methanol	Sparingly Soluble	Suitable for intermediate dilutions; risk of transesterification on long storage.[1]
Polar Protic	Ethanol (99.5%)	Slightly Soluble	Limited utility for high-concentration stocks. [1]
Ketone	Acetone	Soluble	Excellent for recrystallization/purification [2].[1]

Stability Warning: The Hydrolysis Trap

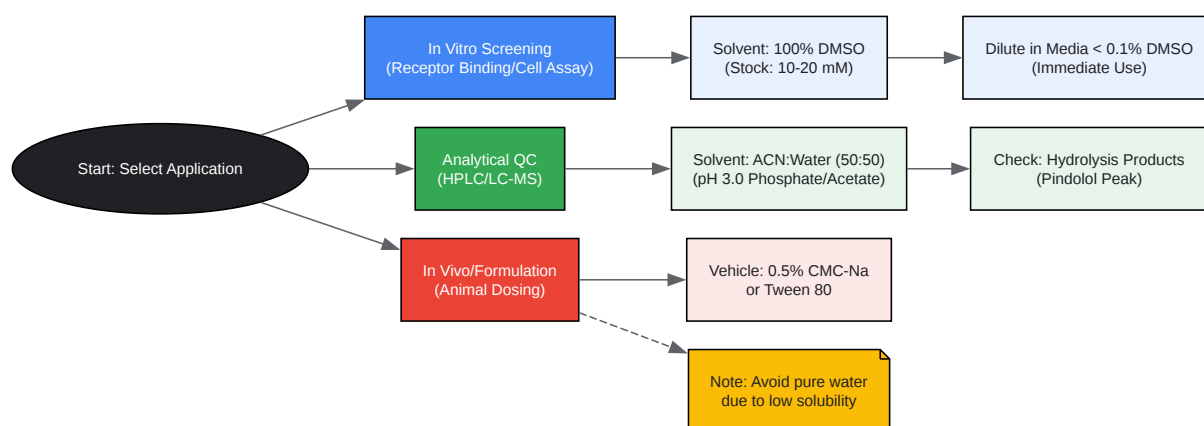
Critical Insight: Unlike stable inorganic salts, **bopindolol malonate** in solution is a "ticking clock." [1] The benzoate ester bond is susceptible to hydrolysis, yielding Pindolol (the parent drug) and Benzoic acid.[1]

- Risk Factor: High in aqueous buffers (pH > 7) and protic solvents containing trace water.[1]
- Mitigation: Store stock solutions in DMSO at
 . Avoid aqueous storage for > 24 hours.[1]

Mechanistic Visualization

Solubility Decision Tree

This workflow guides the selection of the optimal solvent system based on the intended downstream application.^[1]



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Figure 1: Solvent selection logic based on experimental requirements. Note the strict avoidance of aqueous storage.

Experimental Protocol: Equilibrium Solubility Determination

Objective: To determine the thermodynamic solubility of **Bopindolol malonate** in a specific solvent using the Shake-Flask method (Gold Standard).

Materials

- **Bopindolol malonate** (Purity > 98%)^{[1][3][4]}
- Target Solvent (e.g., pH 7.4 Phosphate Buffer)^[1]
- 0.45 µm PTFE Syringe Filters (Do not use Nylon due to potential drug adsorption)^[1]

- HPLC System (UV detection at 268 nm or 248 nm [2])[1]

Workflow

- Supersaturation: Add excess **Bopindolol malonate** powder to 5 mL of the target solvent in a glass vial. A visible precipitate must remain.[1]
- Equilibration:
 - Seal vial tightly (parafilm) to prevent solvent evaporation.[1]
 - Agitate at

for 24 hours using an orbital shaker.
 - Note: For aqueous buffers, limit time to 24h to minimize ester hydrolysis error.[1]
- Phase Separation:
 - Centrifuge at 10,000 rpm for 10 minutes.
 - Carefully aspirate the supernatant.[1]
- Filtration: Pass supernatant through a 0.45 µm PTFE filter.[1] Discard the first 200 µL of filtrate (saturation of filter membrane).[1]
- Quantification:
 - Dilute filtrate with Mobile Phase (ACN:Buffer).[1]
 - Inject into HPLC.[1][4] Calculate concentration using a standard curve prepared in DMSO/Mobile Phase.

References

- National Institute of Health Sciences (Japan). **Bopindolol Malonate** Tablets - Japanese Pharmacopoeia Method. Available at: [Link] (Note: Reference is to general JP methodology for similar ester-prodrugs and specific spectral data for Bopindolol).[1]

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